

# Introduction to Ethylurea: A Foundational Building Block

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## Compound of Interest

Compound Name:	Ethylurea
CAS No.:	68258-82-2
Cat. No.:	B7770185

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**Ethylurea** (CAS No. 625-52-5), with the molecular formula  $C_3H_8N_2O$ , is a simple yet significant mono-substituted urea derivative.[1][2] At room temperature, it presents as a white to beige crystalline solid, often in a fine powder form, and is stable under normal environmental conditions.[1][2][3] Its true value in the scientific community lies not in its complexity, but in its versatility as a chemical intermediate. Possessing a reactive urea functional group attached to an ethyl moiety, **ethylurea** serves as a crucial precursor and a source of both nitrogen and carbonyl functionalities in the synthesis of a wide array of more complex molecules.[3][4][5] This guide provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for professionals in research and development.

## Core Physicochemical and Spectroscopic Properties

Understanding the fundamental properties of a starting material is paramount for its effective use in synthesis and other applications. **Ethylurea** is well-characterized, with its physical and chemical data readily available. The polarity imparted by the urea group, combined with the small size of the ethyl group, governs its solubility and reactivity.[1]

**Table 1: Key Physicochemical Properties of Ethylurea**

Property	Value	Source(s)
CAS Number	625-52-5	[2][4][6]
Molecular Formula	C <sub>3</sub> H <sub>8</sub> N <sub>2</sub> O	[2][4][6]
Molecular Weight	88.11 g/mol	[1][4][7]
Appearance	White to beige crystalline solid/powder	[1][2][3]
Melting Point	87-94 °C	[4][6]
Boiling Point	~163 °C (rough estimate)	[6][8]
Density	~1.0-1.2 g/cm <sup>3</sup>	[1][8][9]
Flash Point	93 °C (200.1 °F) - closed cup	[6][10]
Water Solubility	Soluble (e.g., 100 mg/mL)	[1][4][6]
Solubility in Organics	Soluble in methanol and ethanol; soluble in acetone	[1][4]
pKa	14.39 ± 0.46 (Predicted)	[2][8]
InChI Key	RYECOJGRJDOGPP-UHFFFAOYSA-N	[2][4]
SMILES	CCNC(N)=O	[4][7]

## Spectroscopic Profile

Analytical characterization is crucial for confirming the identity and purity of **ethylurea**. Spectroscopic data is widely available in public databases.

- <sup>1</sup>H NMR: The proton NMR spectrum is simple and characteristic. In a solvent like DMSO-d<sub>6</sub>, one would expect to see signals corresponding to the ethyl group (a triplet and a quartet) and exchangeable protons from the -NH and -NH<sub>2</sub> groups.[11][12]
- <sup>13</sup>C NMR: The carbon NMR spectrum provides confirmation of the three distinct carbon environments in the molecule.[7]

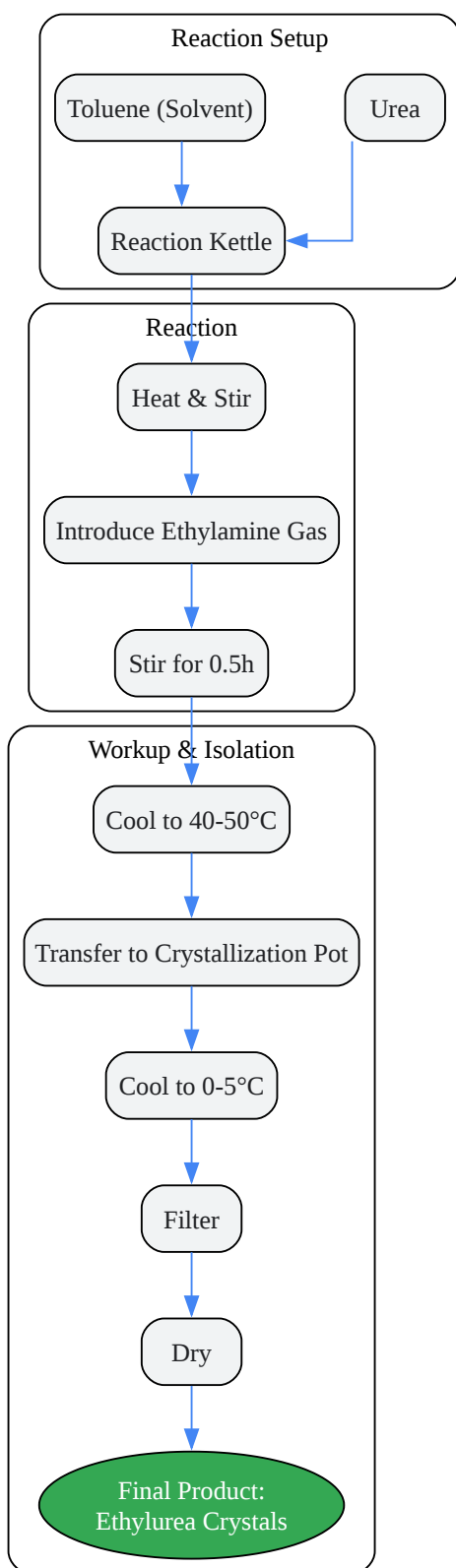
- Mass Spectrometry (MS): Electron ionization mass spectrometry will show a molecular ion peak corresponding to its molecular weight (88.11 g/mol ), along with characteristic fragmentation patterns.[7][13]
- Infrared (IR) Spectroscopy: The IR spectrum will be dominated by strong absorptions characteristic of the urea functional group, including N-H stretching and C=O (amide I band) stretching vibrations.[11]

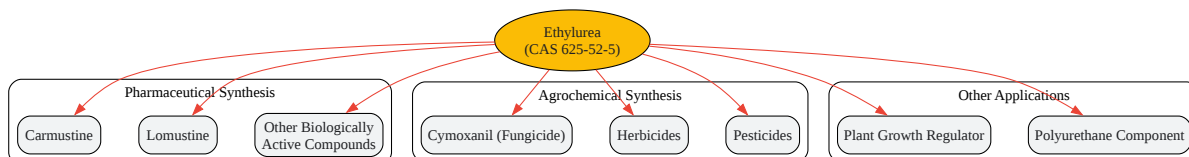
## Synthesis and Purification Protocols

The industrial production of **ethylurea** is a well-established process, valued for its efficiency and scalability. The primary method involves the reaction of urea with ethylamine.

### Industrial Synthesis Workflow

The common industrial synthesis involves heating urea and ethylamine, often in a solvent like toluene, to drive the reaction.[6][9] The reaction proceeds via the displacement of one of the amino groups of urea by ethylamine, with the evolution of ammonia as a byproduct.





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Caption: Major synthetic applications of **Ethylurea**.

- **Pharmaceutical Intermediate:** **Ethylurea** is a key starting material for the synthesis of various pharmaceutical compounds. [2] It serves as a precursor for nitrosourea-based chemotherapy agents like Carmustine and Lomustine, which are used in cancer treatment. [3][8] Its structure is incorporated into these drugs to facilitate their biological activity.
- **Agrochemicals:** In agriculture, it is used to synthesize pesticides, herbicides, and fungicides. [2][6] Notably, it is an environmental transformation product of the fungicide Cymoxanil. [7][9] It also has direct applications as a plant growth regulator, where it functions by inhibiting the biosynthesis of gibberellins, which are hormones responsible for stem elongation. [2] This action leads to more compact and controlled plant growth.
- **Organic Synthesis:** More broadly, it is employed as a source of nitrogen and a carbonyl group in diverse organic reactions, making it a staple in synthetic chemistry laboratories. [3][4]

## Safety, Handling, and Toxicology

While versatile, **ethylurea** must be handled with appropriate safety precautions. It is classified as harmful and irritating.

## Table 2: GHS Hazard and Safety Information

Category	Code(s)	Statement(s)	Source(s)
Hazard Codes	Xn	Harmful	[2][6][8]
Risk Statements	R20/21/22	Harmful by inhalation, in contact with skin and if swallowed.	[2][6]
R37	Irritating to the respiratory system.	[2][6]	
R68	Possible risk of irreversible effects.	[2][6]	
Safety Statements	S22	Do not breathe dust.	[2][6]
S24/25	Avoid contact with skin and eyes.	[2][6]	

## Toxicological Profile

- Toxicity: It is considered mildly toxic by the parenteral route. [2][3]\* Health Effects: Inhalation, ingestion, or skin contact can be harmful. [6] It is an irritant to the respiratory system. [2][6]\* Chronic Exposure: There are reports of experimental reproductive effects and mutation data, suggesting a possible risk of irreversible effects with exposure. [2][3]\* Decomposition: When heated to decomposition, **ethylurea** emits toxic fumes of nitrogen oxides (NOx). [2][3]

## Handling and Storage Recommendations

- Personal Protective Equipment (PPE): Use appropriate PPE, including gloves, safety glasses, and a dust mask (e.g., N95 type). [10]\* Storage: Store in a cool, dry place in a tightly sealed container at room temperature. [4][8] It should be kept away from incompatible substances such as strong oxidizing agents. [4]

## Conclusion

**Ethylurea** (CAS 625-52-5) is a cornerstone intermediate in modern organic synthesis. Its straightforward structure, reliable synthesis, and versatile reactivity make it an indispensable tool for researchers and drug development professionals. A thorough understanding of its

physicochemical properties, synthetic pathways, and safety protocols is essential for leveraging its full potential in the creation of novel pharmaceuticals, advanced agrochemicals, and other valuable biologically active compounds.

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